

Experimental Data on Fungisterol

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Compound Focus: Fungisterol

CAS No.: 516-78-9

Cat. No.: S631636

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The table below summarizes the available quantitative data and experimental contexts for **Fungisterol** from the search results.

Bioactivity Assessed	Experimental Model/System	Key Quantitative Results	Citation
Insecticidal (Repellency)	Bedbugs (<i>Cimex lectularius</i>), Filter paper method [1]	75% repellency after >1 hour exposure (not significantly different from positive control, Neocidol, at 74%) [1]	[1]
Insecticidal (Toxicity)	Bedbugs (<i>Cimex lectularius</i>), Contact bioassay [1]	LC50 of 25.73 mg/L after 24 hours of exposure [1]	[1]
Antiviral (Computational Binding Affinity)	Molecular Docking against West Nile Virus proteins [2]	Binding Affinity: -7.4 kcal/mol (Methyltransferase, PDB: 2OY0); -6.2 kcal/mol (Envelope Glycoprotein, PDB: 2I69) [2]	[2]

Detailed Experimental Protocols

Here are the detailed methodologies for the key experiments cited in the search results.

Protocol for Insecticidal Repellency and Toxicity Testing [1]

This protocol was used to evaluate **Fungisterol**'s effects against bedbugs.

- **Bioassay Tests:** Repellency and mortality assays were conducted under laboratory conditions of $25 \pm 2^\circ\text{C}$ and $75 \pm 2\%$ relative humidity.
- **Repellency Test:** The filter paper method was used. One half of a Whatman filter paper was treated with the test compound dissolved in acetone, while the other half was treated with acetone alone (control). Ten bedbugs were introduced along the middle line. The distribution of bedbugs in the two halves was recorded after 0.5, 1, 2, 6, and 24 hours. Percentage repellency was calculated as $(C - T) / (C + T) * 100$, where C and T are the number of bedbugs in the control and treated halves, respectively. All tests were performed in triplicate.
- **Toxicity (Mortality) Test:** Circular filter papers (Whatman No. 2, 90 mm diameter) were treated by spraying 2 mL of the pure compound at various concentrations (e.g., 0.25% to 1.4% v/v in acetone). After air-drying, ten bedbugs were introduced into each petri dish. Mortality rates were recorded after 24, 48, and 72 hours of exposure, and the LC50 (lethal concentration to kill 50% of the population) was determined. Assays were conducted in triplicate.

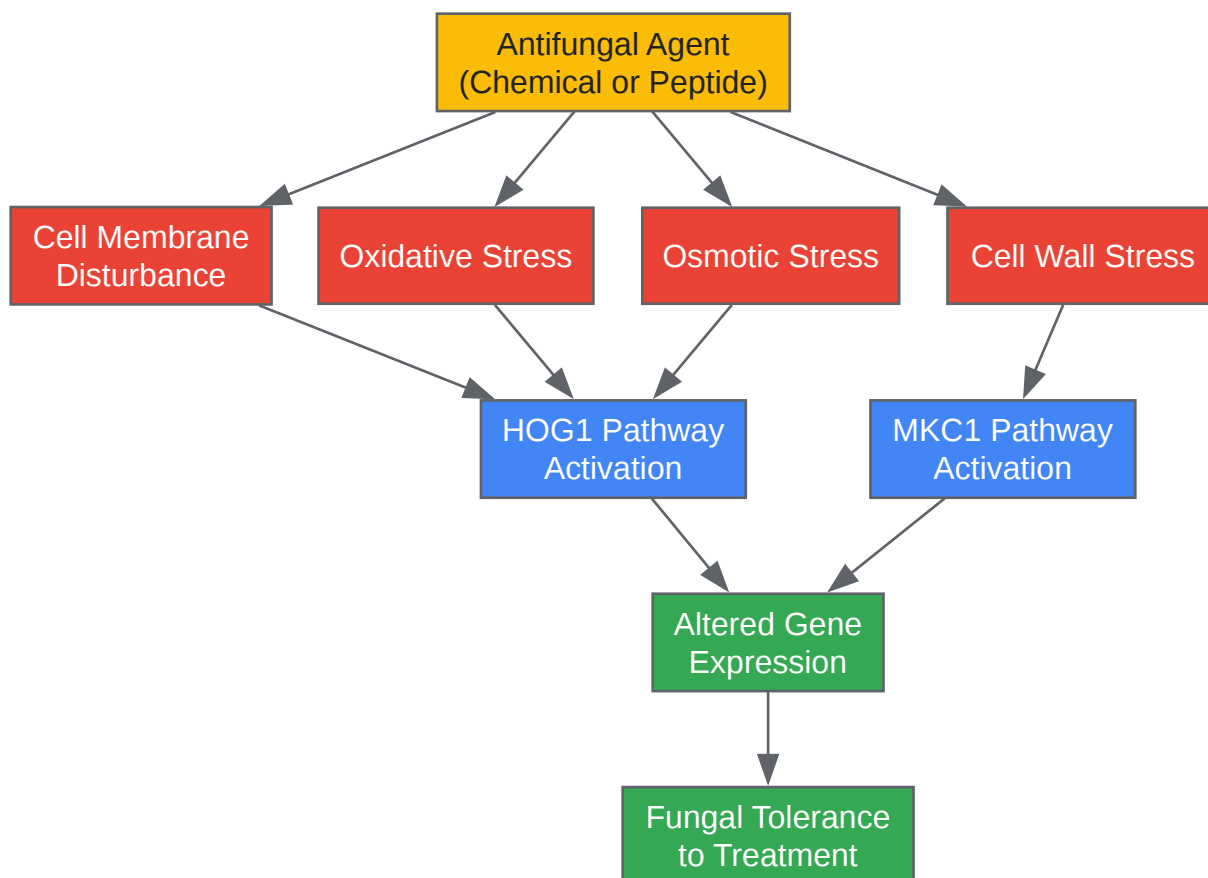
Protocol for Computational Antiviral Analysis [2]

This *in silico* study evaluated **Fungisterol** as a potential inhibitor of West Nile virus proteins.

- **Molecular Docking:** A panel of natural compounds, including **Fungisterol**, was screened against West Nile virus methyltransferase (PDB ID: 2OY0) and envelope glycoprotein (PDB ID: 2I69) using molecular docking. This computational method predicts the preferred orientation and binding affinity (in kcal/mol) of a small molecule (ligand) when bound to a target protein. A more negative binding affinity value indicates a stronger and more favorable binding interaction.
- **Analysis:** The binding affinity of **Fungisterol** was reported and compared with other compounds. Substances with higher binding affinities were subjected to further computational analysis, such as molecular dynamics simulations, to assess the stability of the protein-ligand complex.

Fungal Stress Signaling Pathways

The search results indicate that stress response pathways in fungi can enhance their tolerance to fungicides and antifungal agents [3]. While the studies did not involve **Fungisterol** specifically, understanding these pathways is crucial for researching antifungal resistance. The diagram below visualizes these key pathways.



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Key stress signaling pathways in fungi that confer tolerance to antifungal agents.

Suggestions for Further Research

The search results are limited for a full pharmaceutical comparison. To build a more comprehensive guide, you may need to:

- **Conduct a Targeted Literature Search:** Use scientific databases (e.g., SciFinder, PubMed) to search specifically for studies comparing **Fungisterol**'s efficacy to standard antifungal drugs like those in the azole class.
- **Define the Scope of Comparison:** Clarify the "alternatives" for comparison. Are they other natural compounds, specific synthetic fungicides, or major pharmaceutical drugs? This will guide a more effective search for head-to-head experimental data.
- **Investigate Pharmaceutical Properties:** Look for research on **Fungisterol**'s ADMET properties, mechanism of action at the molecular level, and any clinical trial data, as this information was absent from the current search results.

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References

1. Bio-active principles in Commiphora africana resin... | Research Square [[researchsquare.com](https://www.researchsquare.com)]
2. Frontiers | Target specific inhibition of West Nile virus envelope... [[frontiersin.org](https://www.frontiersin.org)]
3. Activation of stress signalling enhances tolerance of fungi... pathways [link.springer.com]

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